

## PF-06840003 stability in aqueous solution

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### Compound of Interest

Compound Name: PF-06840003

CAS No.: 198474-05-4

Cat. No.: B1679684

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## Technical Support Center: PF-06840003

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and handling of **PF-06840003** in solutions.

## Troubleshooting Guides and FAQs

This section addresses specific issues that users might encounter during their experiments with **PF-06840003**.

### Frequently Asked Questions (FAQs)

Q1: How should I dissolve **PF-06840003**?

A: **PF-06840003** is sparingly soluble in aqueous solutions. It is recommended to first dissolve the compound in an organic solvent like DMSO. For in vivo studies, specific formulation protocols involving co-solvents are necessary.<sup>[1][2][3]</sup> If the compound does not dissolve completely, sonication or gentle heating can be used to aid dissolution.<sup>[2][3]</sup>

Q2: What is the recommended storage condition for **PF-06840003**?

A: As a powder, **PF-06840003** is stable for at least one year when stored at -20°C.[1] Stock solutions in DMSO can be stored at -20°C for up to 3 months or at -80°C for up to two years.[1][2] It is advisable to aliquot stock solutions to avoid repeated freeze-thaw cycles.[4]

Q3: Can I prepare a stock solution of **PF-06840003** in water?

A: Direct dissolution in water is not recommended due to the compound's low aqueous solubility. A stock solution should be prepared in an appropriate organic solvent, such as DMSO.[1][3]

Q4: My **PF-06840003** solution appears cloudy or has precipitated. What should I do?

A: Cloudiness or precipitation can occur, especially when diluting a concentrated stock solution into an aqueous buffer. To address this, you can try gentle heating or sonication to redissolve the compound.[2][3] For future preparations, consider using a formulation with co-solvents like PEG300 and Tween-80 to improve solubility.[2][3][4]

Q5: How stable is **PF-06840003** in an aqueous experimental buffer?

A: While specific data on the aqueous stability of **PF-06840003** at different pH values and temperatures are not readily available, it is generally recommended to prepare aqueous working solutions fresh for immediate use.[3][4] The stability in aqueous media is limited, and prolonged storage may lead to degradation or precipitation.

## Data Presentation

Table 1: Solubility of **PF-06840003** in Various Solvents

Solvent	Concentration	Notes	Reference
DMSO	≥ 25 mg/mL	Sonication may be required for complete dissolution.	[1][3]
DMSO	46 mg/mL (198.09 mM)	Fresh DMSO is recommended as moisture can reduce solubility.	[4]
DMSO	60 mg/mL (258.39 mM)	Sonication is recommended.	[3]

Table 2: In Vivo Formulation Protocols for **PF-06840003**

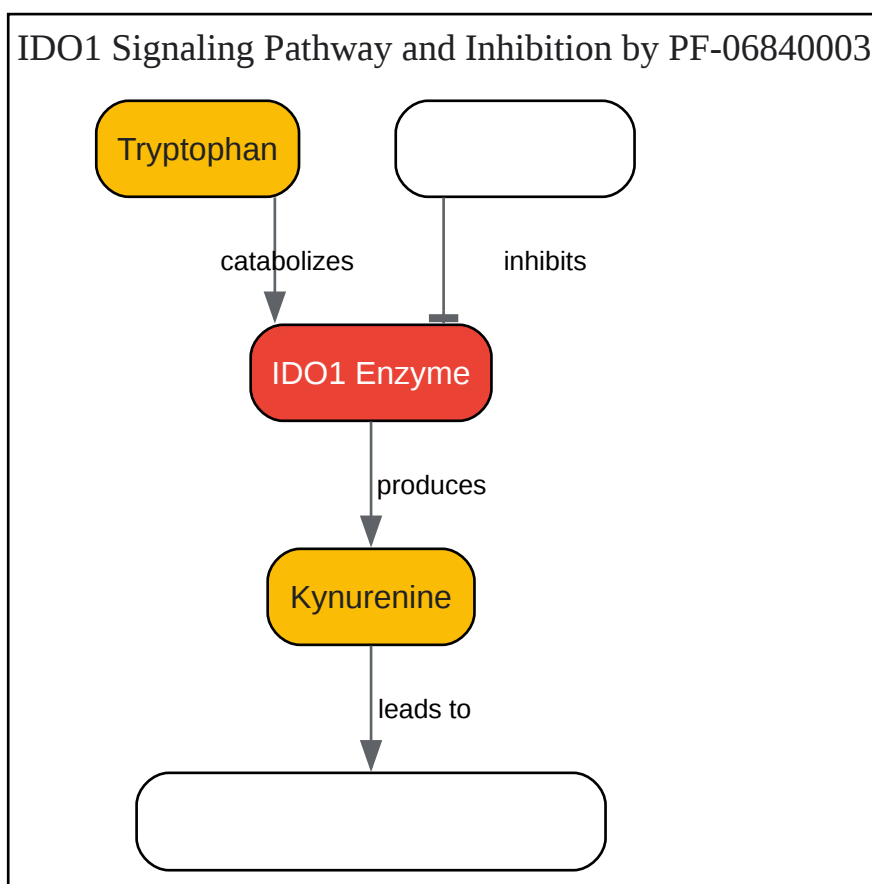
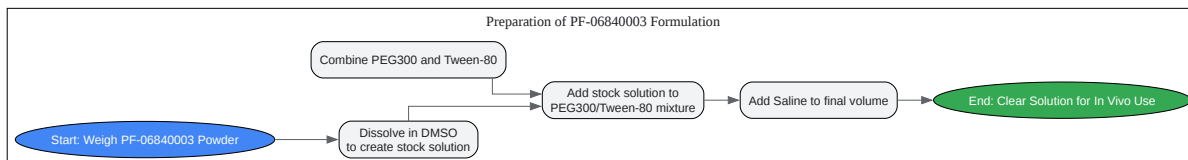
Protocol	Composition	Final Concentration	Reference
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (10.77 mM)	[2]
2	10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (10.77 mM)	[2]
3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (10.77 mM)	[2]
4	10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline	2 mg/mL (8.61 mM)	[3]
5	DMSO, Kolliphor® EL, 5% D-mannitol in Elix water (1:1:8 ratio)	Not specified	[5]
6	0.5% gelatin, 5% D-mannitol in Elix water	Not specified	[5]

## Experimental Protocols

Protocol: Preparation of **PF-06840003** Formulation for In Vivo Administration (Based on Protocol 1)

- Prepare Stock Solution: Weigh the required amount of **PF-06840003** powder and dissolve it in DMSO to create a concentrated stock solution.
- Add Co-solvents: In a separate sterile tube, combine the required volumes of PEG300 and Tween-80.
- Combine and Mix: Add the **PF-06840003** stock solution to the PEG300/Tween-80 mixture. Vortex thoroughly until the solution is clear.
- Add Saline: Slowly add the saline to the mixture while vortexing to bring the solution to the final desired volume.
- Final Check: Ensure the final solution is clear and free of any precipitate before administration. It is recommended to use this formulation immediately after preparation.[4]

## Visualizations



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